

troglitazone solvent preparation and storage guidelines

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Compound Focus: Troglitazone

CAS No.: 97322-87-7

Cat. No.: S545968

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Troglitazone: Basic Chemical & Solubility Data

The table below summarizes key information for handling **troglitazone** in a research setting.

| Property | Specification | Source / Context |
|---------------------------|---|------------------|
| Molecular Weight | 441.54 g/mol | [1] |
| Purity | ≥98% (HPLC) | [1] |
| Storage Condition | Store at -20°C | [1] |
| Solubility (DMSO) | ~100 mM (44.15 mg/mL) | [1] |
| Primary Biological Target | PPAR γ (EC ₅₀ = 550 nM for human) | [2] |
| Melting Point | ~175 °C (drug substance) | [3] |
| Aqueous Solubility | ~10 µg/mL (very low, for each isomer) | [3] |

Stability & Impurity Profile

Understanding **troglitazone**'s stability is critical for obtaining reliable experimental results.

- **Photooxidation:** The chroman ring in **troglitazone** is highly reactive with singlet oxygen, much like alpha-tocopherol (Vitamin E). Photooxidation leads to the formation of **quinone and quinone epoxide** as major stable products [4]. This confirms that the compound is **photosensitive**.
- **Process and Degradation Impurities:** Impurity profile studies have identified several process-related impurities and degradation products. These impurities were characterized using techniques like **LC-MS, NMR, and single-crystal X-ray diffraction** [5] [6].

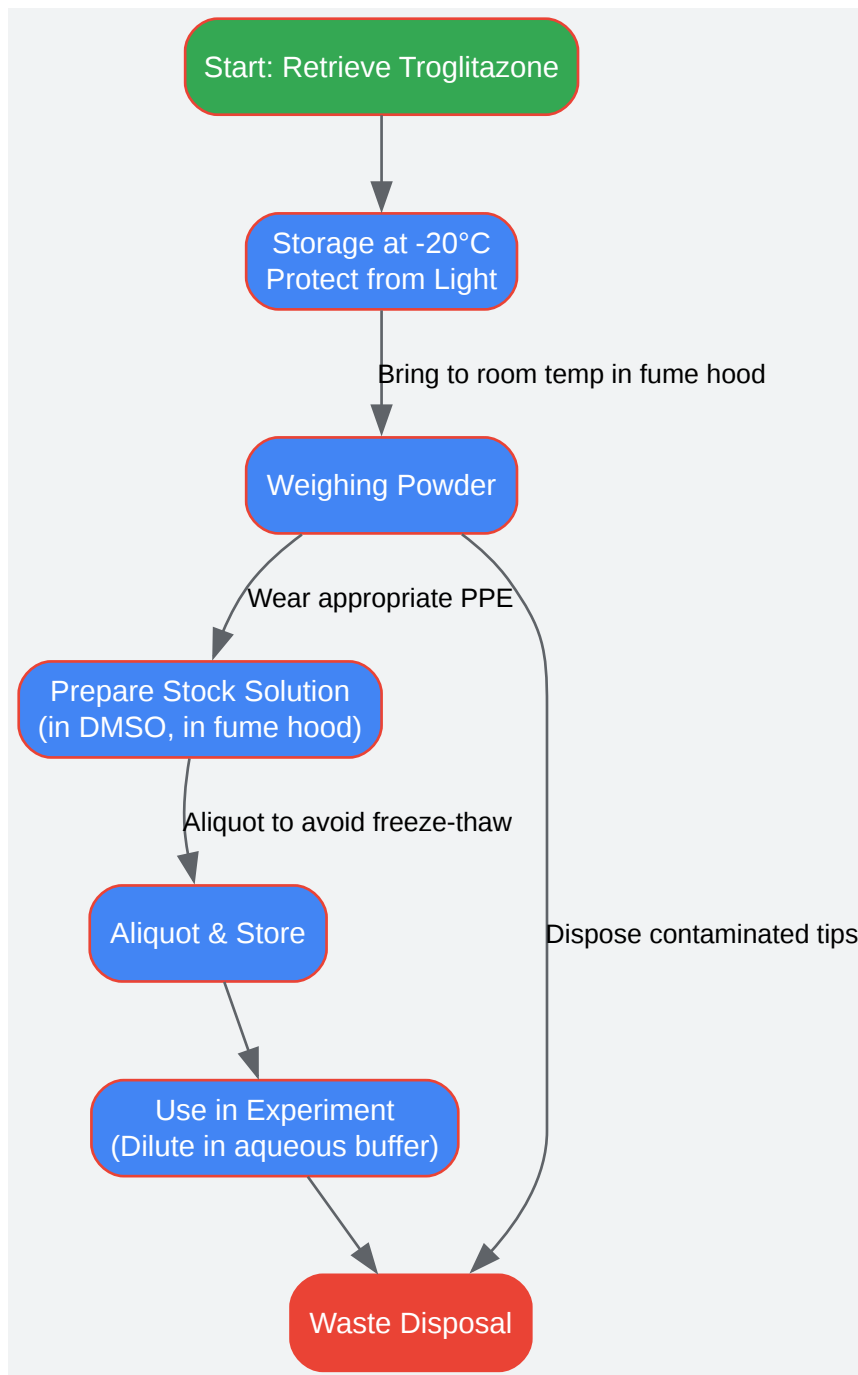
Recommended Handling & Storage Guidelines

Based on its chemical properties, the following handling procedures are recommended.

- **General Handling & Personal Protective Equipment (PPE):** When handling organic solvents like DMSO, proper training and PPE are required, including **safety glasses or goggles, gloves, and a lab coat** [7]. All work involving weighing and solution preparation should be performed in a **fume hood** to minimize inhalation exposure [7].
- **Storage:** The product should be **stored at -20°C** [1]. Given its photosensitive nature, the powder and stock solutions should be protected from light, for instance, by using **amber vials or wrapping containers in aluminum foil**.
- **Solvent Preparation:** Due to its low aqueous solubility, **troglitazone** typically must be dissolved in a solvent like **DMSO** to create a concentrated stock solution (e.g., 10-100 mM) before dilution in aqueous buffers [2] [1].

Experimental Workflow for Handling Troglitazone

The following diagram outlines a general workflow for preparing and using **troglitazone** in experiments, incorporating the safety and stability considerations previously discussed.



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Troubleshooting Common Issues

- **Precipitation in Aqueous Buffer:** This is expected due to the very low aqueous solubility. Ensure the final concentration of DMSO is tolerated by your experimental system (typically $\leq 0.1-1\%$). Vortex and visually inspect solutions after dilution.

- **Loss of Biological Activity:** This could result from chemical degradation.
 - **Confirm storage conditions:** Ensure the compound is stored at **-20°C** and protected from light.
 - **Check solution age:** For maximum reproducibility, use freshly prepared stock solutions. If reusing aliquots, avoid repeated freeze-thaw cycles.
- **Unknown HPLC Peaks:** This suggests the formation of degradation products or the presence of impurities. Review the impurity profile literature and compare retention times and mass spectra [5] [6].

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